

Essential Guide to the Proper Disposal of PD 102807

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Compound of Interest

Compound Name: PD 102807

Cat. No.: B1662294

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of laboratory chemicals is paramount. This guide provides detailed, step-by-step procedures for the proper disposal of **PD 102807**, a selective M4 muscarinic receptor antagonist. While specific disposal instructions for **PD 102807** are not readily available, this document synthesizes general laboratory chemical waste guidelines with the known properties of the compound to ensure safe handling and disposal.

Chemical and Physical Properties of PD 102807

A thorough understanding of a compound's properties is the first step toward safe disposal. Key data for **PD 102807** is summarized below.

Property	Value
Chemical Name	3,6a,11,14-Tetrahydro-9-methoxy-2-methyl-(12H)-isoquino[1,2-b]pyrrolo[3,2-f][1] [2]benzoxazine-1-carboxylic acid, ethyl ester[2]
Molecular Formula	C ₂₃ H ₂₄ N ₂ O ₄ [2][3][4][5]
Molecular Weight	392.45 g/mol [2][3][4][5]
CAS Number	23062-91-1[2]
Purity	≥98%[2][5]
Solubility	Soluble to 100 mM in DMSO[2]
Storage	Store at room temperature[2]

Hazard Assessment and Waste Classification

Given that a specific Safety Data Sheet (SDS) with disposal guidelines for **PD 102807** is not available, a conservative approach to waste classification is necessary. Laboratory personnel should treat all waste chemicals as hazardous unless confirmed to be non-hazardous by a qualified safety officer.[6] Based on its complex organic structure, **PD 102807** should be treated as a hazardous chemical waste.

General Rules for Chemical Waste Management:

- No Sewer Disposal: Chemical waste, including **PD 102807** and its solutions, must not be disposed of down the sink or in the regular trash.[1][6][7]
- Know Your Chemicals: Understand the characteristics and compatibilities of all chemicals to anticipate the nature of the waste generated.[1]
- Use Personal Protective Equipment (PPE): Always wear appropriate PPE, such as lab coats, gloves, and safety goggles, when handling chemical waste.[1]

Step-by-Step Disposal Protocol for PD 102807

The following protocol outlines the necessary steps for the safe collection, storage, and disposal of **PD 102807** waste.

1. Waste Segregation and Collection:

- Solid Waste: Collect solid **PD 102807** waste, including contaminated personal protective equipment (gloves, etc.), weigh paper, and empty vials, in a designated, properly labeled hazardous waste container.
- Liquid Waste:
 - Solutions of **PD 102807**, particularly those in organic solvents like DMSO, should be collected in a separate, compatible liquid waste container.
 - Aqueous solutions containing minor residues may in some cases be permissible for drain disposal, but given the lack of specific data for **PD 102807**, it is safest to collect them as hazardous liquid waste.[\[8\]](#)
- Avoid Mixing: Do not mix **PD 102807** waste with incompatible chemicals. Store acids and bases separately, and keep oxidizing agents away from reducing agents and organic compounds.[\[9\]](#)

2. Container Requirements:

- Use containers that are chemically compatible with the waste being stored. Plastic is often preferred.[\[10\]](#)
- Ensure containers are in good condition, free from damage, and have secure, leak-proof closures.[\[7\]](#)
- Containers should not be filled beyond 90% capacity to allow for expansion.[\[9\]](#)

3. Labeling:

- All waste containers must be clearly and accurately labeled.[\[1\]](#)[\[10\]](#) The label should include:
 - The words "Hazardous Waste"

- The full chemical name: "**PD 102807**" and any solvents present.
- The approximate concentration and volume.
- The date the waste was first added to the container.
- The name of the principal investigator or laboratory contact.

4. Storage (Satellite Accumulation Area):

- Store waste containers in a designated "Satellite Accumulation Area" (SAA) at or near the point of generation.[\[9\]](#)[\[10\]](#)
- The SAA must be inspected weekly for any signs of leakage.[\[9\]](#)
- Keep waste containers closed at all times, except when adding waste.[\[6\]](#)[\[10\]](#)
- There are limits on the amount of hazardous waste that can be stored in an SAA (typically a maximum of 55 gallons).[\[10\]](#)

5. Disposal Request:

- Once a waste container is full or has been in storage for a specified period (e.g., up to 12 months for partially filled containers), contact your institution's Environmental Health and Safety (EH&S) department for pickup.[\[9\]](#)[\[10\]](#)
- EH&S is responsible for the proper management and disposal of chemical waste in compliance with all federal, state, and local regulations.[\[10\]](#)

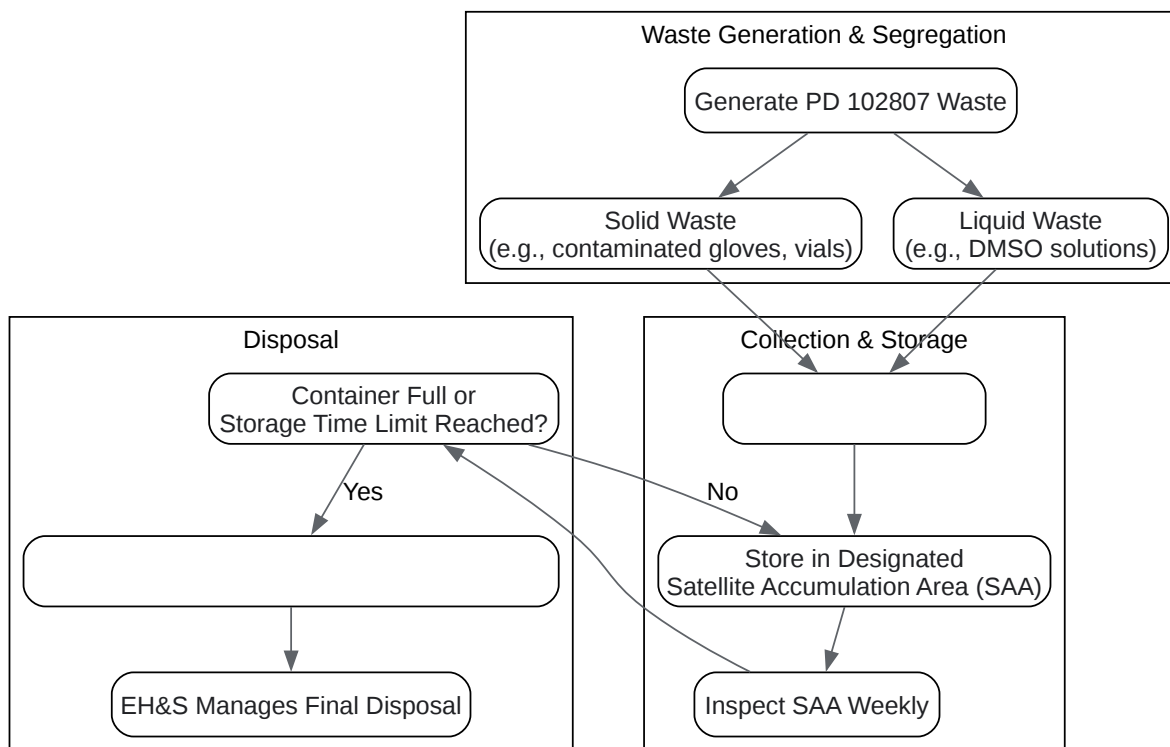
6. Empty Container Disposal:

- A container that has held **PD 102807** should be considered hazardous waste.
- If the container held an acute hazardous waste (P-listed), it must be triple-rinsed with a suitable solvent before being disposed of as regular trash.[\[6\]](#) While it is unknown if **PD 102807** is P-listed, this is a best practice for highly potent compounds. The rinsate must be collected as hazardous waste.

- For non-acute hazardous waste containers, once emptied of all pourable contents, the container can be disposed of as regular trash after defacing the label and removing the cap. [6]

Logical Workflow for PD 102807 Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **PD 102807**.



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Caption: Workflow for the safe disposal of **PD 102807** waste.

By adhering to these procedures, laboratory personnel can ensure the safe and compliant disposal of **PD 102807**, minimizing risks to themselves, their colleagues, and the environment. Always consult your institution's specific chemical hygiene plan and waste disposal guidelines.

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References

- 1. Chemical Waste Disposal in the Laboratory: Safe and Effective Solutions - Labor Security System [laborsecurity.com]
- 2. rndsystems.com [rndsystems.com]
- 3. PD-102,807 - Wikipedia [en.wikipedia.org]
- 4. GSRS [gsrs.ncats.nih.gov]
- 5. scbt.com [scbt.com]
- 6. vumc.org [vumc.org]
- 7. danielshhealth.com [danielshhealth.com]
- 8. su.se [su.se]
- 9. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 10. ehrls.upenn.edu [ehrls.upenn.edu]
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